purification methods for Undecane-1,11-diol

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Undecane-1,11-diol**

CAS No.: 765-04-8
Cat. No.: S571510

Get Quote

Recrystallization Troubleshooting Guide

Here are common issues you might encounter during recrystallization of **Undecane-1,11-diol** and how to resolve them.

Problem	Possible Causes	Solutions & Troubleshooting Steps

| **Low or No Crystal Formation** | 1. Overly concentrated solution 2. **Too much solvent** used 3. **Rapid cooling** 4. Lack of nucleation sites | 1. **Reheat** solution, boil off excess solvent, re-cool slowly [1] 2. Add a **seed crystal** or **scratch** flask interior with glass rod [1] 3. Ensure cooling is **gradual** (bench top → ice bath) [1] | | **Oil Formation Instead of Crystals** | 1. Solvent boiling point **above compound melting point** [1] 2. **Too rapid cooling** | 1. **Re-melt** oil & add more solvent [1] 2. Use solvent with **lower boiling point** [1] 3. Switch to **mixed-solvent system** (e.g., water-ethanol) [1] | | **Poor Crystal Purity or Color** | 1. **Insoluble impurities** present before crystallization 2. **Soluble impurities** incorporated during rapid growth 3. Crystals not rinsed properly | 1. Perform **hot filtration** before cooling [1] 2. Cool solution more **slowly** for purer crystals [1] 3. **Rinse** crystals with **fresh, cold solvent** after filtration [1] | | **Low Recovery Yield** | 1. **Excessive solvent** 2. **Incomplete crystallization** 3. Product loss during transfer or washing | 1. Use **minimum** hot solvent for dissolution [1] 2. **Extended cooling** in ice bath (30-60 mins) [1] 3. Concentrate **mother liquor** for second crop [1] |

© 2026 Smolecule. All rights reserved.

Experimental Protocol: Recrystallization of Undecane-1,11-diol

This detailed procedure is adapted from general recrystallization techniques and the physical properties of **Undecane-1,11-diol** [1] [2].

Solvent Selection

- **Guiding Principle**: The solute should have high solubility in hot solvent and low solubility in cold solvent [1]. "Like dissolves like" - polar compounds dissolve in polar solvents [1].
- **Procedure**:
  - Place **50 mg** of impure **Undecane-1,11-diol** in a test tube [1].
  - Add **0.5 mL** of a cold candidate solvent (e.g., water, ethanol, ethyl acetate, or solvent mixtures). If it dissolves completely, the solvent is too good at room temperature [1].
  - If it doesn't dissolve, heat to boiling. If it still doesn't dissolve after adding up to **3 mL** of boiling solvent, the solvent is too poor [1].
  - An ideal solvent will dissolve the solid when hot and form crystals upon cooling.
- **Solvent Pair Recommendation**: If a single solvent is not ideal, use a **mixed-solvent system**. The compound should be readily soluble in the first solvent (e.g., **ethanol**), while the second solvent (e.g., **water**) should be miscible with the first and reduce compound solubility [1].

Dissolution

- Place the crude diol in an **Erlenmeyer flask** (sloping sides trap vapors) [1].
- Heat the chosen solvent (**~20% excess**) in a separate flask with boiling chips [1].
- **Add hot solvent in small portions** to the solid, swirling and heating continuously until dissolution is complete [1].
- If insoluble impurities remain, perform a **hot filtration** using a fluted filter paper in a stemless funnel [1].

Cooling & Crystallization

- Let the clear, hot solution cool **slowly** and **undisturbed** on a benchtop (on a paper towel). Cover the flask lightly to prevent dust entry and evaporation [1].

© 2026 Smolecule. All rights reserved.

- After reaching room temperature and crystals have formed, place the flask in an **ice bath** for **30-60 minutes** to maximize yield [1].

Isolation & Drying

- Isolate crystals by **vacuum filtration** using a Büchner or Hirsch funnel [1].
- Rinse crystals with a **small amount of fresh, ice-cold solvent** to remove surface impurities [1].
- Dry crystals by drawing air through the filter, or by air-drying for several hours. For complete dryness, use a vacuum oven or desiccator [1].

Undecane-1,11-Diol Key Data

This data is crucial for informing your recrystallization protocol design.

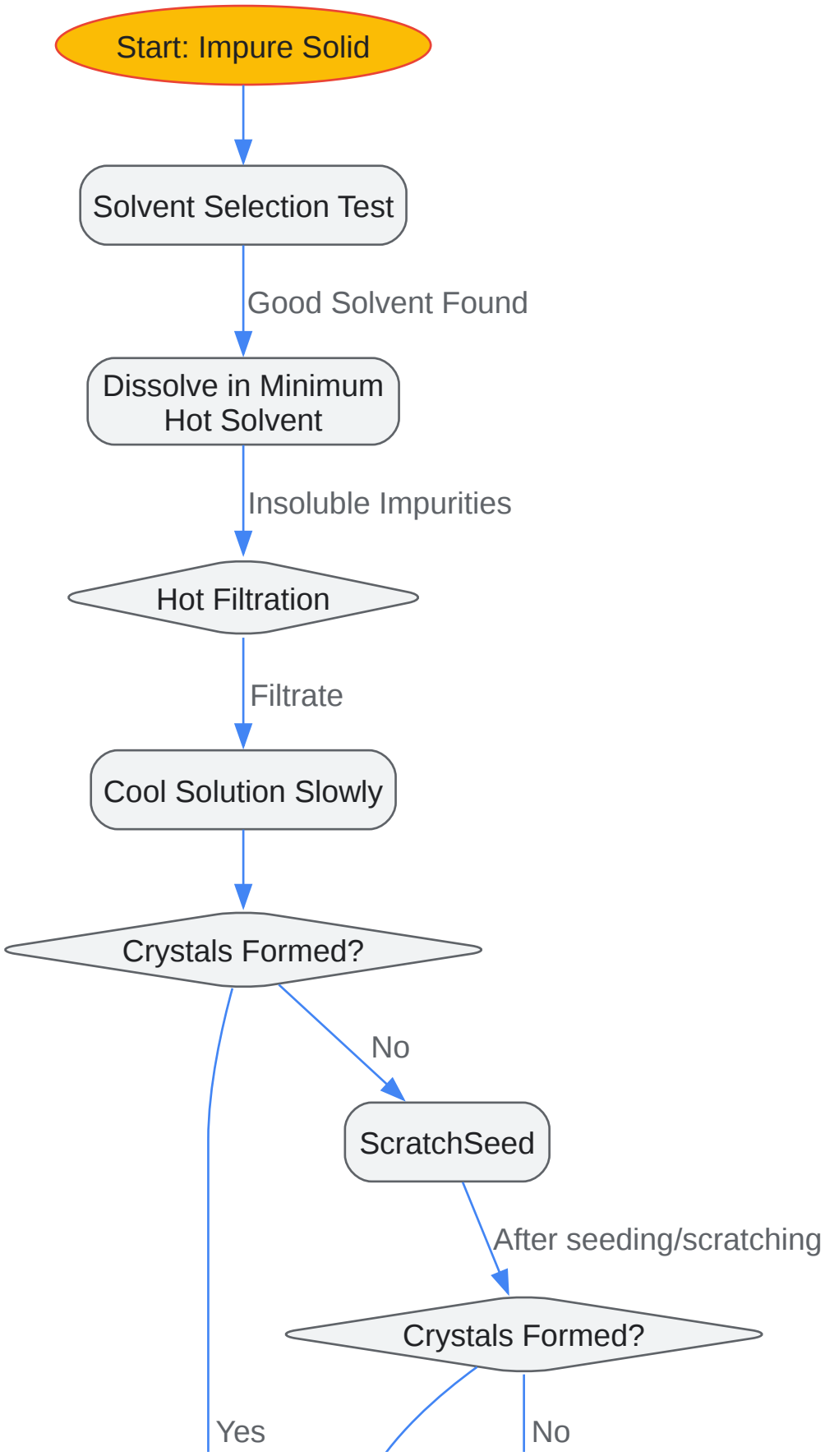
Parameter	Specification / Value
CAS RN	765-04-8 [2]
Molecular Formula	$C_{11}H_{24}O_2$ [2]
Molecular Weight	188.31 g/mol [2]
Purity (from supplier)	>95.0% (GC) [2]
Physical State (at 20°C)	Solid [2]
Melting Point	**61.0 to 65.0 °C** (literature); ~63 °C (reference) [2]
Appearance	White to Light yellow powder to lump [2]
Storage	Room temp. (cool, dark place recommended) [2]

Recrystallization Workflow

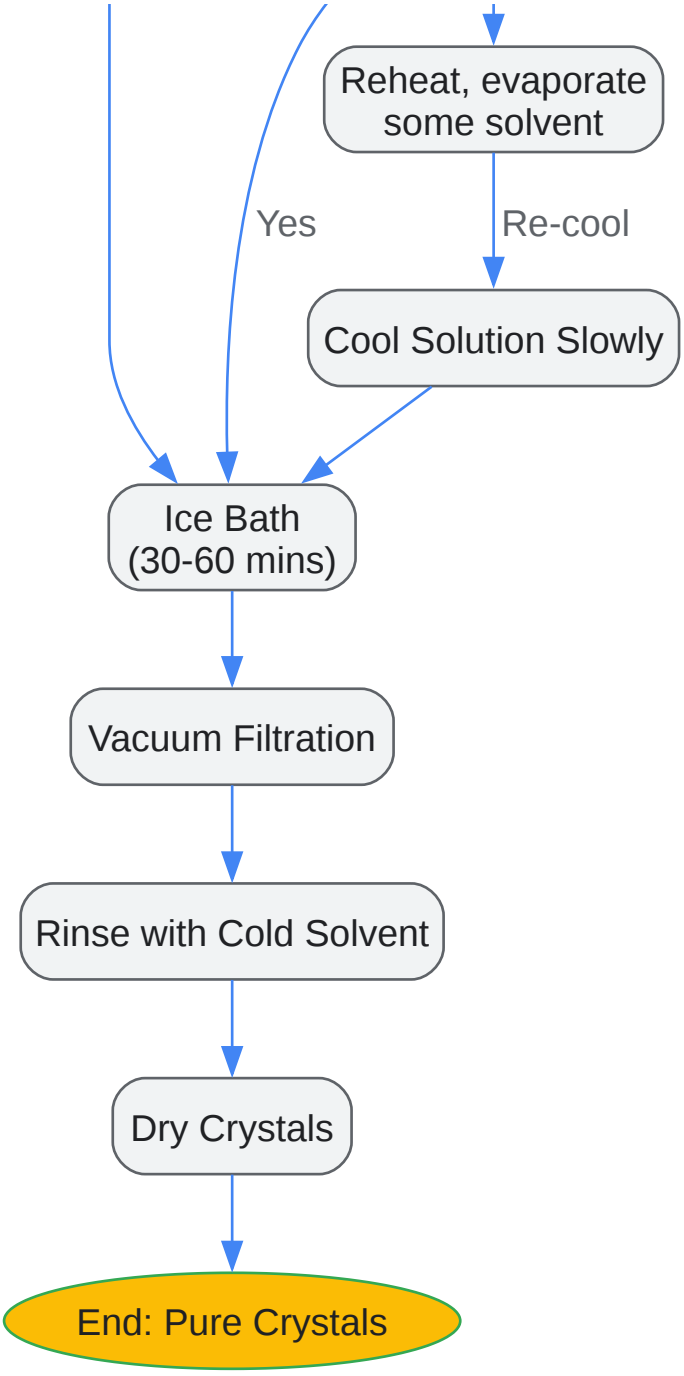
The diagram below summarizes the key decision points in the recrystallization process.

© 2026 Smolecule. All rights reserved.

Recrystallization Process



© 2026 Smolecule. All rights reserved.



Click to download full resolution via product page

Key Considerations for Professionals

- **Solvent is Critical**: The success of recrystallization hinges almost entirely on selecting the correct solvent or solvent mixture. The recommended solvent pair for an 11-carbon diol like **Undecane-1,11-diol** is often ethanol and water [1].

© 2026 Smolecule. All rights reserved.

- **Melting Point Insight**: The melting point of **61-65°C** means you must use a solvent with a boiling point safely above this range to allow for hot dissolution, but not so high that it's difficult to remove later [1] [2].
- **Handling**: As the compound is recommended to be stored under inert gas and is air-sensitive, performing the recrystallization under nitrogen or argon might be necessary to prevent decomposition [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Video: Purifying Compounds by Recrystallization [jove.com]

2. Undecane-1,11-diol 765-04-8 [tcichemicals.com]

© 2026 Smolecule. All rights reserved.

To cite this document: Smolecule. [purification methods for Undecane-1,11-diol]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b571510#purification-methods-for-undecane-1-11-diol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address:	Ontario, CA 91761, United States
Phone:	(512) 262-9938
Email:	info@smolecule.com
Web:	www.smolecule.com